

4-Butylbenzoyl chloride chemical structure and formula

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Compound of Interest

Compound Name: 4-Butylbenzoyl chloride

Cat. No.: B1330187

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An In-depth Technical Guide to 4-Butylbenzoyl Chloride

This guide provides a comprehensive overview of **4-Butylbenzoyl chloride**, focusing on its chemical structure, physicochemical properties, and synthetic protocols. It is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Chemical Structure and Formula

4-Butylbenzoyl chloride is an acyl chloride derivative of benzene. The structure consists of a benzoyl chloride core substituted with a butyl group at the para (position 4) of the benzene ring.

- IUPAC Name: **4-butylbenzoyl chloride**[\[1\]](#)
- Molecular Formula: $C_{11}H_{13}ClO$ [\[1\]](#)[\[2\]](#)[\[3\]](#)
- Canonical SMILES: CCCC1=CC=C(C=C1)C(=O)Cl[\[1\]](#)
- InChI: InChI=1S/C11H13ClO/c1-2-3-4-9-5-7-10(8-6-9)11(12)13/h5-8H,2-4H2,1H3[\[1\]](#)[\[2\]](#)
- InChIKey: OUOWCSJYDCPVDM-UHFFFAOYSA-N[\[1\]](#)[\[2\]](#)

The compound is also known by several synonyms, including p-Butylbenzoyl chloride and 4-n-Butylbenzoyl chloride.[\[1\]](#)[\[2\]](#)

Physicochemical Properties

The key quantitative data for **4-Butylbenzoyl chloride** are summarized in the table below, providing a clear reference for experimental design and evaluation.

Property	Value	Source
Molecular Weight	196.67 g/mol	[1] [3]
CAS Number	28788-62-7	[1] [2]
Appearance	Liquid	
Density	1.051 g/mL at 25 °C	
Boiling Point	155-156 °C at 22 mmHg	
Refractive Index	n _{20/D} 1.5351	
EC Number	249-224-2	[1] [4]

Experimental Protocols

Synthesis of 4-Butylbenzoyl Chloride

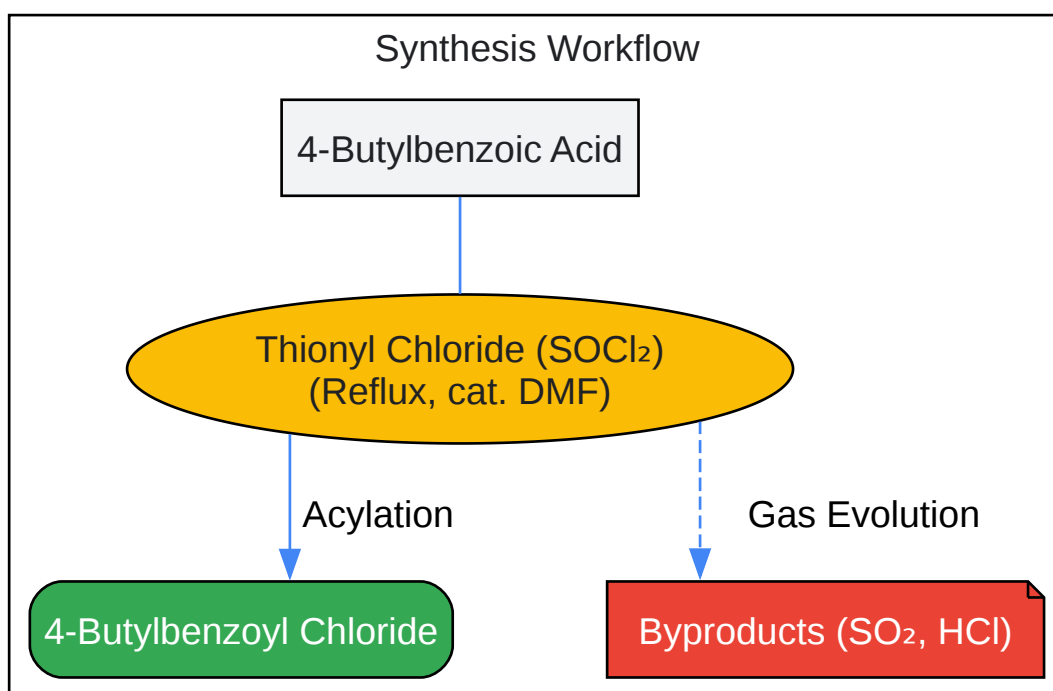
4-Butylbenzoyl chloride is typically synthesized from its corresponding carboxylic acid, 4-butylbenzoic acid. The conversion of a carboxylic acid to an acyl chloride is a standard procedure in organic synthesis, commonly achieved by treatment with thionyl chloride (SOCl₂) or oxalyl chloride.

General Protocol using Thionyl Chloride:

This protocol is a standard method for the preparation of acyl chlorides from carboxylic acids.

- **Setup:** A round-bottomed flask is equipped with a reflux condenser and a gas trap (to neutralize the HCl and SO₂ byproducts).
- **Reagents:** 4-butylbenzoic acid is placed in the flask. An excess of thionyl chloride (typically 1.5 to 2.0 equivalents) is added, often with a catalytic amount of dimethylformamide (DMF).

- **Reaction:** The mixture is gently heated to reflux (approximately 80 °C) and stirred. The reaction progress can be monitored by the cessation of gas evolution (HCl and SO₂).
- **Workup:** After the reaction is complete, the excess thionyl chloride is removed by distillation under reduced pressure.
- **Purification:** The resulting crude **4-butylbenzoyl chloride** is then purified by vacuum distillation to yield the final product.



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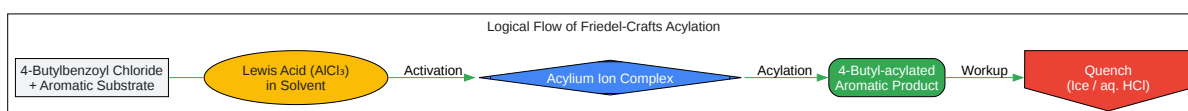
Caption: Synthesis of **4-Butylbenzoyl Chloride** from 4-Butylbenzoic Acid.

Application in Friedel-Crafts Acylation

4-Butylbenzoyl chloride is a valuable reagent in Friedel-Crafts acylation reactions to introduce the 4-butylbenzoyl group onto an aromatic substrate. A related compound, 4-tert-butylbenzoyl chloride, has been studied in AlCl₃ promoted Friedel-Crafts acylation with mesitylene.[5]

General Protocol for Friedel-Crafts Acylation:

- Setup: A flask is charged with the aromatic substrate and a suitable solvent (e.g., dichloromethane or carbon disulfide) under an inert atmosphere (e.g., nitrogen or argon) and cooled in an ice bath.
- Catalyst: A Lewis acid catalyst, typically aluminum chloride (AlCl_3), is added portion-wise to the cooled solution.
- Acylation: **4-Butylbenzoyl chloride**, dissolved in the same solvent, is added dropwise to the stirred mixture.
- Reaction: The reaction is allowed to stir at low temperature and may be gradually warmed to room temperature to ensure completion.
- Quenching: The reaction is carefully quenched by pouring it over crushed ice and acidifying with dilute hydrochloric acid.
- Extraction and Purification: The organic layer is separated, washed, dried, and concentrated. The final product is purified by chromatography or recrystallization.



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Caption: Logical workflow for a typical Friedel-Crafts acylation reaction.

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References

- 1. 4-Butylbenzoyl chloride | C₁₁H₁₃ClO | CID 120049 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Benzoyl chloride, 4-butyl- [webbook.nist.gov]
- 3. scbt.com [scbt.com]
- 4. 4-Butylbenzoyl chloride 97 28788-62-7 [sigmaaldrich.com]
- 5. scientificlabs.co.uk [scientificlabs.co.uk]
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